

Terbium Nitrate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	Terbium nitrate
CAS No.:	10043-27-3
Cat. No.:	B167711

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An in-depth exploration of the chemical identifiers, properties, experimental applications, and biological interactions of **terbium nitrate**, a versatile lanthanide compound at the forefront of biomedical research and materials science.

Introduction

Terbium (III) nitrate, a salt of the rare earth metal terbium, has garnered significant attention within the scientific community for its unique luminescent and magnetic properties. This has led to its application in a diverse range of fields, from the development of advanced luminescent probes and nanoparticles for biomedical imaging to its use as a dopant in various materials. This technical guide provides a thorough overview of **terbium nitrate**, focusing on its chemical identifiers, physicochemical properties, relevant experimental protocols, and its interactions with biological systems. The information is tailored for researchers, scientists, and drug development professionals who are interested in leveraging the potential of this compound in their work.

Chemical Identifiers and Physicochemical Properties

Accurate identification and understanding of the fundamental properties of **terbium nitrate** are crucial for its effective application. **Terbium nitrate** is most commonly available in its hydrated forms, primarily as a pentahydrate or hexahydrate.

Chemical Identifiers

The various forms of **terbium nitrate** can be distinguished by their unique CAS numbers and other identifiers, as summarized in the table below.

Identifier	Anhydrous Terbium Nitrate	Terbium(III) Nitrate Pentahydrate	Terbium(III) Nitrate Hexahydrate
CAS Number	10043-27-3[1]	57584-27-7[1][2][3][4]	13451-19-9[5][6][7]
Molecular Formula	Tb(NO ₃) ₃ [1]	Tb(NO ₃) ₃ ·5H ₂ O[3]	Tb(NO ₃) ₃ ·6H ₂ O[5][6]
Molecular Weight	344.93 g/mol	435.02 g/mol [2][3]	453.03 g/mol [5][6]
PubChem CID	24853	17924347[4]	202879
EC Number	233-138-7	629-412-4[4]	627-823-3
MDL Number	MFCD00016087	MFCD00149867[3]	MFCD00149868[5]
InChI Key	YJVUGDIORBKPLC-UHFFFAOYSA-N	YWROXJNVUWBEP-C-UHFFFAOYSA-N[4]	UTCARTSNNKGRTD-UHFFFAOYSA-N[5]

Physicochemical Properties

The physical and chemical characteristics of **terbium nitrate** are critical for its handling, storage, and application in experimental settings.

Property	Value
Appearance	White to colorless crystalline solid[7]
Solubility	Highly soluble in water and soluble in ethanol and acetone.[8]
Melting Point (Hexahydrate)	89.3 °C[9]
Crystal Structure (Hexahydrate)	Triclinic[6]
Magnetic Properties	Paramagnetic

Experimental Protocols

This section details several key experimental procedures involving **terbium nitrate**, from its synthesis to its application in nanotechnology and analytical chemistry.

Synthesis of Terbium(III) Nitrate from Terbium(III,IV) Oxide

A common laboratory-scale synthesis of terbium(III) nitrate involves the dissolution of terbium(III,IV) oxide (Tb_4O_7) in nitric acid.

Materials:

- Terbium(III,IV) oxide (Tb_4O_7)
- Concentrated nitric acid (HNO_3)
- Hydrogen peroxide (H_2O_2) (optional, to facilitate dissolution)
- Deionized water

Procedure:

- Carefully add Tb_4O_7 powder to a beaker containing a stirred solution of dilute nitric acid.

- To aid in the dissolution of the oxide, small amounts of hydrogen peroxide can be added dropwise. The reaction is complete when the dark-colored oxide has fully dissolved, resulting in a clear, colorless solution.
- Gently heat the solution to evaporate excess water and concentrate the **terbium nitrate**.
- Allow the solution to cool slowly to facilitate the crystallization of terbium(III) nitrate hydrate.
- The resulting crystals can be collected by filtration and dried in a desiccator.[1][7]

Green Synthesis of Terbium Oxide Nanoparticles

This protocol outlines an environmentally friendly method for synthesizing terbium oxide nanoparticles using plant extracts as reducing and capping agents. **Terbium nitrate** serves as the precursor.

Materials:

- Terbium(III) nitrate hexahydrate
- Plant extract (e.g., from tea leaves or aloe vera)
- Deionized water

Procedure:

- Prepare an aqueous solution of terbium(III) nitrate hexahydrate.
- Prepare the plant extract by boiling the plant material in deionized water and then filtering the solution.
- Mix the **terbium nitrate** solution with the plant extract under constant stirring.
- Heat the mixture to facilitate the reduction of terbium ions and the formation of terbium oxide nanoparticles. The biomolecules in the plant extract act as both reducing and stabilizing agents.

- The resulting nanoparticle suspension can be purified by centrifugation and washing with deionized water.[6]

Protocol for a Terbium-Based Luminescent Probe for Biomarker Detection

This protocol describes the use of a terbium(III) complex as a luminescent probe for the detection of a specific biomarker, leveraging the "antenna effect" for sensitized emission.

Materials:

- Terbium(III) nitrate pentahydrate or hexahydrate
- An organic ligand that can act as an "antenna" (e.g., a derivative of 1,10-phenanthroline)
- Buffer solution appropriate for the biological sample
- The biological sample suspected of containing the biomarker

Procedure:

- Prepare a stock solution of the terbium-ligand complex by dissolving **terbium nitrate** and the organic ligand in the buffer solution.
- Add the biological sample to the terbium-ligand complex solution.
- Incubate the mixture for a specific period to allow for the interaction between the biomarker and the terbium complex.
- Measure the luminescence of the solution using a spectrofluorometer. The excitation wavelength should be set to the absorption maximum of the organic ligand (the antenna), and the emission spectrum should be recorded to observe the characteristic emission peaks of the terbium(III) ion (typically around 490, 545, 585, and 620 nm).
- An increase or decrease in the luminescence intensity at the characteristic terbium emission wavelengths, relative to a control sample without the biomarker, indicates the presence and can be used to quantify the concentration of the biomarker.

Quantitative Data

A summary of key quantitative data for **terbium nitrate** is provided in the tables below for easy reference and comparison.

Toxicity Data

Route	Species	LD ₅₀
Oral	Rat	>5000 mg/kg[9]
Intraperitoneal	Rat	260 mg/kg
Intravenous	Rat	30 mg/kg
Intraperitoneal	Mouse	480 mg/kg

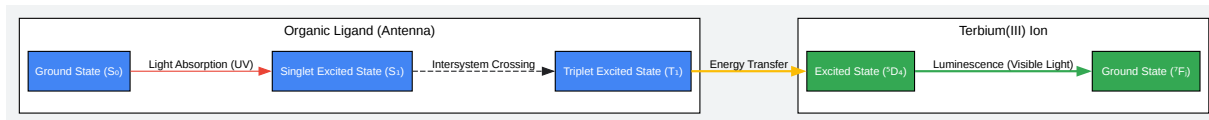
Photoluminescence Properties of Terbium(III)

Complexes

Property	Typical Range	Notes
Luminescence Quantum Yield (Φ)	Can reach up to 67-88% in optimized complexes[10][11]	Highly dependent on the choice of the organic ligand (antenna) and the coordination environment of the Tb ³⁺ ion.
Luminescence Lifetime (τ)	Typically in the millisecond range (e.g., ~1 ms)[12]	The long lifetime is a key advantage for time-resolved fluorescence assays, as it allows for the elimination of background fluorescence.

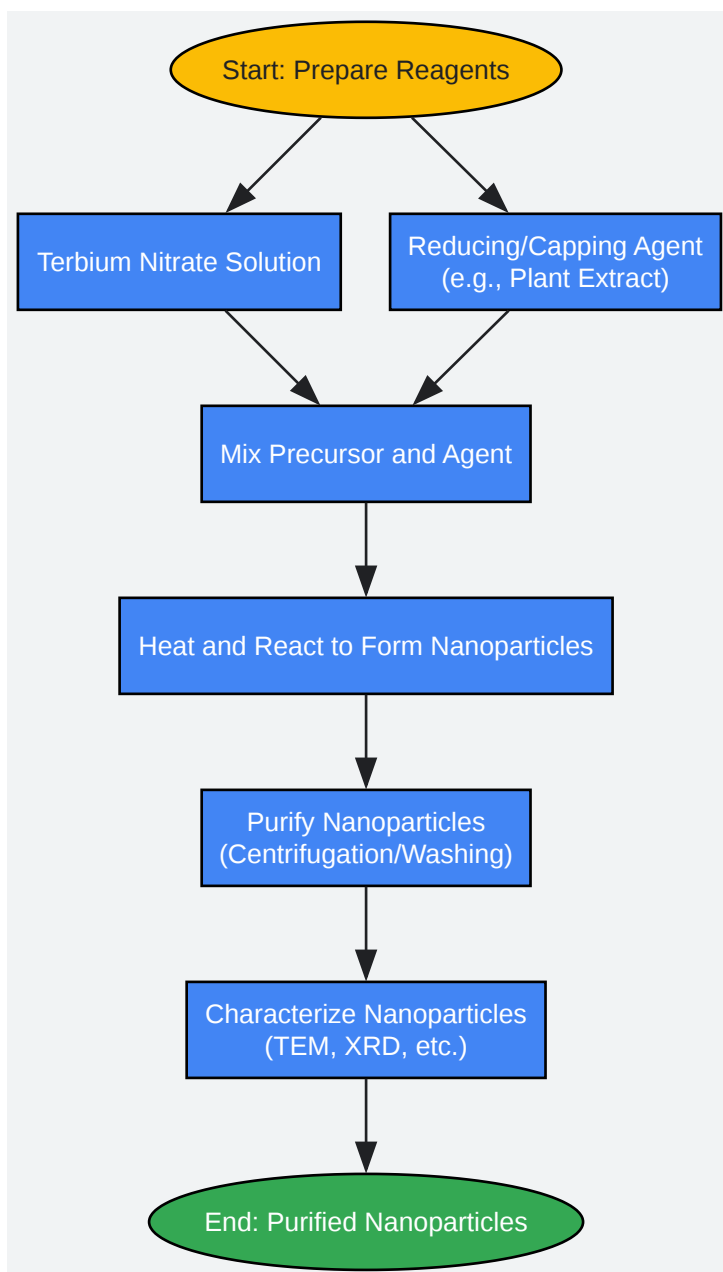
Visualizations of Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key concepts and experimental workflows related to **terbium nitrate**.



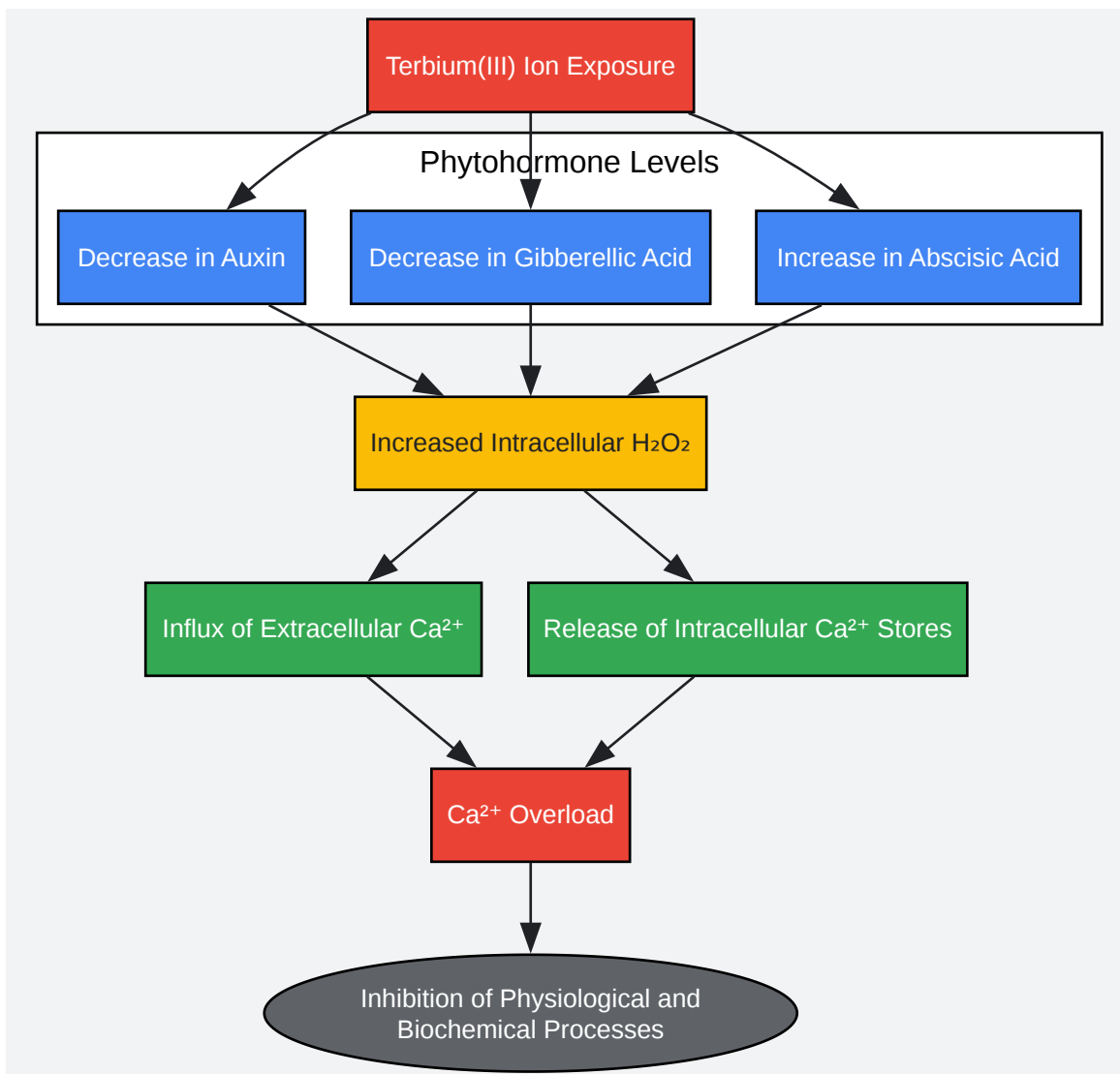
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Caption: The "Antenna Effect" mechanism for sensitized luminescence of terbium(III) ions.



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Caption: A generalized workflow for the synthesis of terbium-based nanoparticles.



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Caption: The signaling pathway affected by terbium(III) ions in horseradish leaves.[13]

Conclusion

Terbium nitrate and its derivatives are powerful tools in the arsenal of researchers and drug development professionals. Their robust and long-lived luminescence, coupled with their magnetic properties, makes them ideal candidates for the development of sensitive diagnostic

probes, advanced imaging agents, and novel nanomaterials. A thorough understanding of their chemical identifiers, physicochemical properties, and the experimental protocols for their use is essential for harnessing their full potential. As research continues to uncover new applications and refine existing methodologies, **terbium nitrate** is poised to play an increasingly important role in advancing both materials science and biomedical research.

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